An In-Depth Technical Guide to 3,3-Dichloropentane

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest	
Compound Name:	*3,3-Dichloropentane*
CAS No.:	*21571-91-5*
Cat. No.:	*B14706301*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3,3-Dichloropentane**, including its chemical identifiers, physicochemical properties, a representative synthesis protocol, and safety information. This document is intended to serve as a valuable resource for professionals in the fields of chemical research and drug development.

Chemical Identifiers and Properties

3,3-Dichloropentane is a geminal dihalide, a class of organic compounds that are valuable intermediates in organic synthesis. The following tables summarize its key identifiers and physicochemical properties.

Table 1: Chemical Identifiers for **3,3-Dichloropentane**[1][2]

Identifier	Value
CAS Number	21571-91-5
IUPAC Name	3,3-dichloropentane
Molecular Formula	C5H10Cl2
SMILES	CCC(CC)(Cl)Cl
InChI	InChI=1S/C5H10Cl2/c1-3-5(6,7)4-2/h3-4H2,1-2H3
InChIKey	MOUDFOLIRVUWKC-UHFFFAOYSA-N

Table 2: Physicochemical Properties of 3,3-Dichloropentane

Property	Value	Source
Molecular Weight	141.04 g/mol	[1]
Density	1.049 g/cm³ (estimate)	[2]
Boiling Point	130.85 °C	[2]
Melting Point	-75.05 °C (estimate)	[2]
Refractive Index	1.4400	[2]
Kovats Retention Index (polar column)	1074	[3]
Kovats Retention Index (non-polar column)	857	[4]

Synthesis of 3,3-Dichloropentane

The primary method for the synthesis of **3,3-Dichloropentane** is the reaction of 3-pentanone with a chlorinating agent such as phosphorus pentachloride (PCl5). This reaction results in the formation of a geminal dichloride by replacing the carbonyl oxygen with two chlorine atoms.[5] [6]

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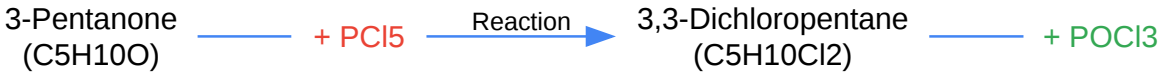

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Caption: Synthesis of **3,3-Dichloropentane** from 3-Pentanone.

Representative Experimental Protocol

While a specific, detailed experimental protocol for the synthesis of **3,3-Dichloropentane** is not readily available in the cited literature, a representative procedure can be outlined based on the general reaction of ketones with phosphorus pentachloride.[7][8]

Materials:

- 3-Pentanone
- Phosphorus pentachloride (PCl5)
- Anhydrous diethyl ether or other suitable inert solvent
- Ice bath
- Round-bottom flask with a reflux condenser and a dropping funnel
- Separatory funnel
- Sodium bicarbonate solution (saturated)
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Rotary evaporator
- Distillation apparatus

Procedure:

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- Reaction Setup: In a dry round-bottom flask equipped with a stirrer, reflux condenser, and a dropping funnel, place a solution of 3-pentanone in an anhydrous inert solvent like diethyl ether. The apparatus should be protected from atmospheric moisture.
- Addition of PCl5: Cool the flask in an ice bath. Slowly add phosphorus pentachloride to the stirred solution of 3-pentanone. The addition should be done portion-wise or as a solution in the same solvent to control the exothermic reaction.
- Reaction: After the addition is complete, allow the reaction mixture to warm to room temperature and then gently reflux for a period of time to ensure the reaction goes to completion. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- Work-up: After the reaction is complete, cool the mixture and carefully pour it over crushed ice to decompose the excess PCl5 and the byproduct phosphoryl chloride (POCl3).
- Extraction: Transfer the mixture to a separatory funnel. Separate the organic layer and wash it sequentially with water, saturated sodium bicarbonate solution (to neutralize any remaining acid), and finally with brine.
- Drying and Solvent Removal: Dry the organic layer over an anhydrous drying agent like magnesium sulfate or sodium sulfate. Filter off the drying agent and remove the solvent under reduced pressure using a rotary evaporator.
- Purification: The crude **3,3-Dichloropentane** can be purified by fractional distillation under reduced pressure.

Spectroscopic Data

While readily available spectra for **3,3-Dichloropentane** are limited, the expected NMR data can be predicted based on its structure. The NIST WebBook indicates the availability of mass spectrometry and gas chromatography data.[3][4]

- ^{1}H NMR: The proton NMR spectrum of **3,3-Dichloropentane** is expected to be simple due to the molecule's symmetry. It should exhibit a triplet corresponding to the two methyl (CH_3) groups and a quartet for the two methylene (CH_2) groups.

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- ^{13}C NMR: The carbon NMR spectrum is also expected to be simple, showing signals for the methyl carbons, the methylene carbons, and the quaternary carbon bonded to the two chlorine atoms.
- Mass Spectrometry: Data is available through the NIST Mass Spectrometry Data Center.[1]

Safety and Handling

3,3-Dichloropentane is a chlorinated hydrocarbon and should be handled with appropriate safety precautions.

- Handling: Use in a well-ventilated area, preferably in a fume hood. Avoid contact with skin, eyes, and clothing. Avoid inhalation of vapors.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place. Keep away from incompatible materials such as strong oxidizing agents.
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, safety glasses with side shields, and a lab coat.

For detailed safety information, always refer to the Safety Data Sheet (SDS) provided by the supplier.

Logical Relationship of Identifiers

The various chemical identifiers for **3,3-Dichloropentane** are interconnected and provide different ways to describe the same molecule.

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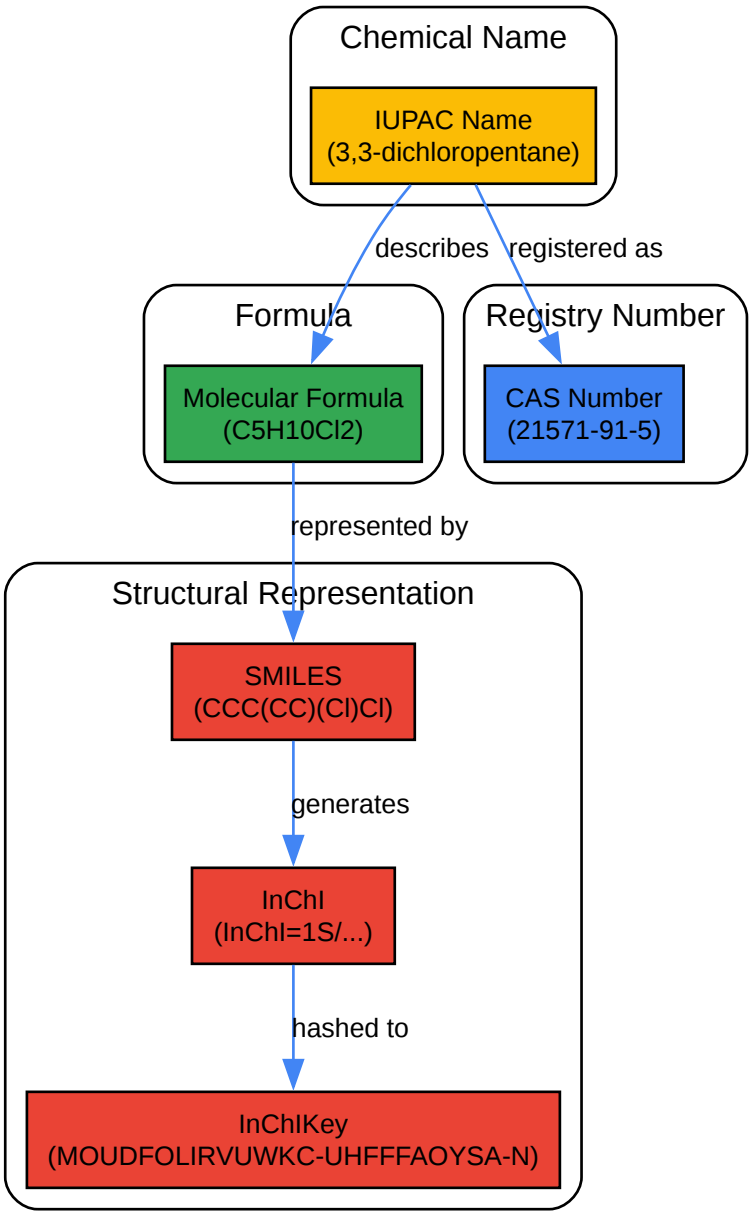

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Caption: Interrelationship of **3,3-Dichloropentane** Identifiers.

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- To cite this document: BenchChem. [An In-Depth Technical Guide to 3,3-Dichloropentane]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14706301/docs#an-in-depth-technical-guide-to-3-3-dichloropentane]

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